

Handling and disposal procedures for (chloromethyl)cyclohexane in the lab

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Compound of Interest

Compound Name: (Chloromethyl)cyclohexane

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Application Notes and Protocols for (Chloromethyl)cyclohexane

Scope and Introduction

This document provides detailed protocols and application notes for the safe handling, storage, and disposal of **(chloromethyl)cyclohexane** (CAS No. 1072-95-3) in a laboratory environment. The procedures outlined are intended for researchers, scientists, and drug development professionals to minimize risks and ensure compliance with safety regulations. **(Chloromethyl)cyclohexane** is a flammable liquid and an irritant, necessitating careful management throughout its lifecycle in the lab.^[1] It is a colorless, oily liquid used as an intermediate in the production of various chemicals, including pharmaceuticals and rubber processing chemicals.^{[2][3]}

Hazard Identification and Summary

(Chloromethyl)cyclohexane is classified as a hazardous substance.^[1] Adherence to safety protocols is mandatory.

- Physical Hazards: Flammable liquid and vapor (GHS Category 3).^[1] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.^{[4][5][6]}
- Health Hazards: Causes skin irritation (GHS Category 2) and serious eye irritation (GHS Category 2A).^[1] It may also cause respiratory irritation (GHS Category 3).^[1] Continuous

exposure may lead to kidney or liver damage.[2]

- Environmental Hazards: The substance is considered toxic to aquatic life.[7] Discharge into the environment must be avoided.[7][8][9]

GHS Pictograms:

- Flame (Flammable)
- Exclamation Mark (Irritant)

Hazard Statements:

- H226: Flammable liquid and vapor.[1][7]
- H315: Causes skin irritation.[1][7]
- H319: Causes serious eye irritation.[1][7]
- H335: May cause respiratory irritation.[1][7]

Physical and Chemical Properties

The following table summarizes the key quantitative data for **(chloromethyl)cyclohexane**.

Property	Value	Source
Molecular Formula	C ₇ H ₁₃ Cl	[1] [2] [3] [10]
Molecular Weight	132.63 g/mol	[1] [2] [3] [10]
Appearance	Colorless, oily liquid	[2] [3]
Boiling Point	~160–170.2 °C at 760 mmHg	[2] [10]
Melting Point	164 °C (Note: This value from one source seems unusually high and may be an error)	[2]
Flash Point	52 °C	[2]
Density	~0.954 - 1.0 g/cm ³	[2] [10]
Vapor Pressure	1.97 mmHg at 25 °C	[2]
Solubility	Low water solubility; soluble in organic solvents.	[2] [3]

Experimental Protocols

Protocol for Safe Handling and Use

This protocol must be followed whenever handling **(chloromethyl)cyclohexane**.

4.1 Engineering Controls:

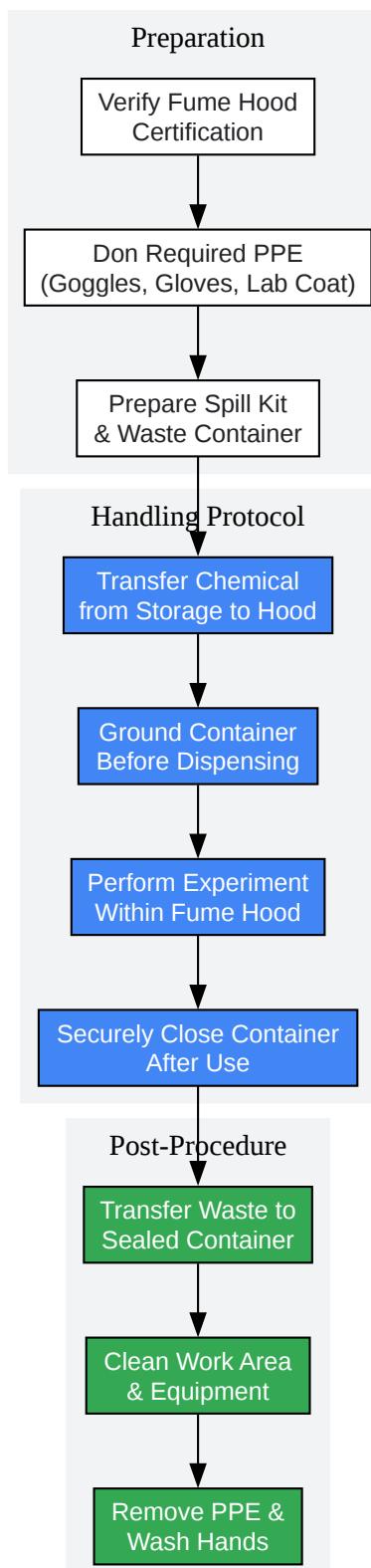
- Always handle **(chloromethyl)cyclohexane** inside a certified chemical fume hood to minimize inhalation exposure.[\[11\]](#)
- Ensure an eyewash station and safety shower are accessible and unobstructed.[\[12\]](#)
- Use only non-sparking tools and explosion-proof equipment to prevent ignition.[\[4\]](#)[\[13\]](#)[\[14\]](#)
- All metal parts of equipment must be grounded to avoid ignition of vapors by static electricity discharge.[\[4\]](#)[\[14\]](#)

4.2 Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical splash goggles and a face shield.[7]
- Skin Protection: Wear a flame-retardant lab coat and appropriate chemical-resistant gloves (e.g., nitrile, neoprene).[7][11] Always inspect gloves for integrity before use.[7][9]
- Footwear: Closed-toe shoes are mandatory.[11]
- Respiratory Protection: If working outside of a fume hood (not recommended) or if exposure limits are exceeded, use a NIOSH/MSHA approved respirator.[6][15]

4.3 Handling Procedure:

- Before starting work, ensure the Safety Data Sheet (SDS) is readily available.[11]
- Place absorbent, spill-control pads on the work surface inside the fume hood.
- Ground the container before transferring the chemical.[14]
- Dispense the required amount slowly to avoid splashing and vapor generation.
- Keep the container tightly closed when not in use.[5][14][16]
- Avoid contact with skin, eyes, and clothing.[13] Do not inhale vapors.[17]
- Wash hands thoroughly with soap and water after handling.[7][11]



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Diagram 1: Standard workflow for handling **(chloromethyl)cyclohexane**.

Storage Procedures

Proper storage is critical to prevent fire and degradation.

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[4][11][13][18]
- Keep containers tightly closed and upright to prevent leakage.[8][9][18]
- Store below eye level in a designated flammable liquids cabinet.[11]
- Ensure storage is separate from incompatible materials such as strong oxidizing agents.[11]
- Use secondary containment to mitigate potential spills.[11]

Protocol for Spill and Emergency Response

This protocol details the response to a chemical spill. The individual causing the spill is responsible for cleanup.[15]

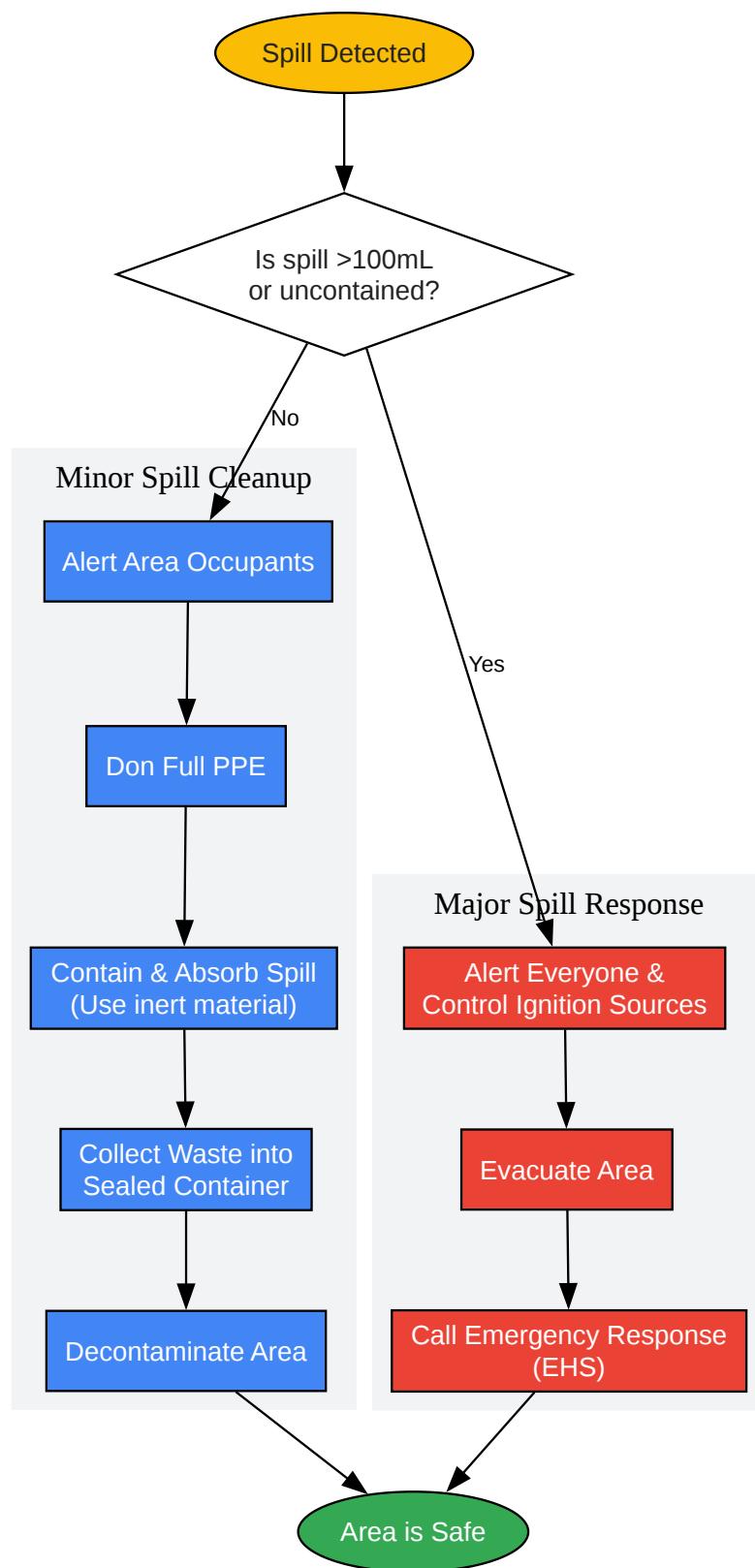
6.1 Immediate Actions (All Spills):

- Immediately alert all personnel in the area and your supervisor.[15]
- If the spill is large, volatile, or there is a fire risk, evacuate the area immediately.[11][15] Control all sources of ignition.[15][19]
- If there is a fire or medical emergency, call emergency services.[15]
- Attend to any contaminated personnel. Remove contaminated clothing and flush affected skin with water for at least 15 minutes.[15]

6.2 Experimental Protocol for a Minor Spill (<100 mL): This procedure should only be performed by trained personnel equipped with the proper PPE.

- Preparation: Don all required PPE as described in section 4.2, including respiratory protection if necessary.[15]

- Containment: Confine the spill by surrounding the area with an inert, non-combustible absorbent material (e.g., sand, vermiculite, or commercial sorbent pads).[13][18][19] Prevent the spill from entering drains.[7][8][9][17]
- Absorption: Cover the spill with the absorbent material, starting from the outside and working inwards to minimize vapor release.
- Collection: Using non-sparking tools, carefully collect the absorbed material and place it into a labeled, sealable container for hazardous waste.[4][13][19]
- Decontamination: Clean the spill area with soap and water.
- Disposal: Seal the waste container, label it as "Hazardous Waste: **(chloromethyl)cyclohexane** contaminated debris," and follow the disposal protocol in Section 7.0.
- Restock: Restock the spill kit materials used.[15]

[Click to download full resolution via product page](#)Diagram 2: Logical flow for responding to a **(chloromethyl)cyclohexane** spill.

Waste Disposal Procedures

Chemical waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.[6][9][16]

- Waste Collection: Collect all waste containing **(chloromethyl)cyclohexane**, including contaminated materials from spills, in a designated, properly labeled, and sealable hazardous waste container.[9] Do not mix with other waste streams.[8][9]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**(chloromethyl)cyclohexane**," and the associated hazards (Flammable, Irritant).
- Storage: Store the sealed waste container in a designated satellite accumulation area, away from normal operations and with secondary containment.
- Disposal: Arrange for pickup by a licensed professional waste disposal service or the institution's Environmental Health and Safety (EHS) department.[7][9] Do not pour **(chloromethyl)cyclohexane** down the drain.[7][8][17]



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Diagram 3: Waste disposal pathway for **(chloromethyl)cyclohexane**.

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